

safety and handling of 4-iodotetrahydro-2H-pyran

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Compound of Interest

Compound Name: 4-iodotetrahydro-2H-pyran

Cat. No.: B1306222

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An In-Depth Technical Guide to the Safety and Handling of **4-Iodotetrahydro-2H-Pyran**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Iodotetrahydro-2H-pyran, also known as 4-iodooxane, is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its structure, featuring a tetrahydropyran ring, enhances reactivity, making it a key component in the synthesis of complex organic molecules.^[1] The iodine substituent facilitates various chemical transformations, including nucleophilic substitutions, allowing for the introduction of this functional group into a wide range of substrates.^[1] This guide provides comprehensive information on the safe handling, storage, and disposal of **4-iodotetrahydro-2H-pyran**, along with its physical, chemical, and toxicological properties, and a detailed experimental protocol for its synthesis.

Hazard Identification and Classification

4-Iodotetrahydro-2H-pyran is classified as a hazardous chemical. It is crucial to understand its potential risks to ensure safe handling in a laboratory setting.

GHS Hazard Statements:

- H227: Combustible liquid.^[2]

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][4]

Hazard Note: Irritant.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-iodotetrahydro-2H-pyran** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C5H9IO	[1][5][6]
Molecular Weight	212.03 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][5]
CAS Number	25637-18-7	[1][3][5][6]
Density	1.777 g/cm ³	[5]
Boiling Point	79 °C	[5][6]
Flash Point	79.689 °C	[5]
Refractive Index	1.546	[5]
Vapor Pressure	0.313 mmHg at 25 °C	[5]

Toxicological Information

The toxicological effects of **4-iodotetrahydro-2H-pyran** are primarily related to its irritant properties.

- Acute Toxicity: Harmful if swallowed.[2][3]

- Skin Corrosion/Irritation: Causes skin irritation.[2][3]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][3]
- Respiratory Irritation: May cause irritation to the respiratory tract.[2][3]
- Ingestion: Ingestion may cause irritation to mucous membranes.[3]
- Germ Cell Mutagenicity: No data available.[3]
- Carcinogenicity: No specific data is available to indicate that this compound is a carcinogen.
[3]

Safety and Handling

Proper handling and storage procedures are essential to minimize the risks associated with **4-iodotetrahydro-2H-pyran**.

Personal Protective Equipment (PPE)

When handling this chemical, the following personal protective equipment should be worn:

- Eye/Face Protection: Tight-sealing safety goggles or a face shield.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A recommended filter type is for organic gases and vapors (Type A, Brown).[3]

Safe Handling Practices

- Handle in a well-ventilated place.[7]
- Avoid contact with skin and eyes.[7]
- Wash face, hands, and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Ensure that eyewash stations and safety showers are close to the workstation location.[3]

Storage

- Store in a well-ventilated place.[3][7]
- Keep the container tightly closed.[3][7]
- Store locked up.[3][7]
- Recommended storage temperature is between 0-8 °C.[1]
- Store away from incompatible materials.[7]

Stability and Reactivity

- Stability: Stable under normal conditions.[3]
- Conditions to Avoid: Incompatible products, excess heat, and exposure to moist air or water. [3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3]
- Hazardous Reactions: None under normal processing.[3]

First-Aid Measures

In case of exposure to **4-iodotetrahydro-2H-pyran**, follow these first-aid procedures:

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing.[3]

- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- Ingestion: If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[3] Do NOT induce vomiting.[8]

Experimental Protocol: Synthesis of 4-Iodotetrahydro-2H-Pyran

The following is a general procedure for the synthesis of **4-iodotetrahydro-2H-pyran** from tetrahydro-2H-pyran-4-ol.[6]

Materials and Reagents

- Tetrahydro-2H-pyran-4-ol
- Imidazole
- Triphenylphosphine
- Iodine
- Tetrahydrofuran (THF)
- Ethyl acetate
- Deionized water
- Anhydrous sodium sulfate
- Round bottom flask
- Stirring apparatus
- Silica gel for column chromatography

Procedure

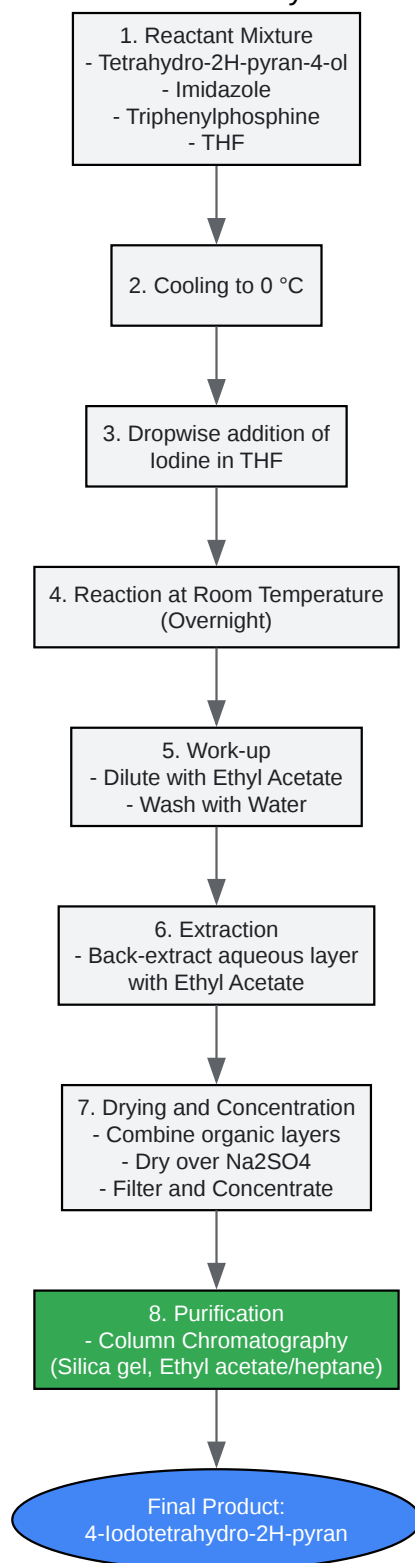
- To a round bottom flask, add tetrahydro-2H-pyran-4-ol, imidazole, triphenylphosphine, and tetrahydrofuran.
- Cool the mixture to 0 °C.
- Slowly add a solution of iodine in tetrahydrofuran dropwise with stirring.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring overnight.
- Upon completion of the reaction, dilute the mixture with ethyl acetate and wash with deionized water.
- Back-extract the aqueous layer with ethyl acetate.
- Combine all organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography using a silica gel column with an ethyl acetate/heptane gradient to yield **4-iodotetrahydro-2H-pyran** as a clarified light yellow oil.

[6]

Visualizations

Experimental Workflow for the Synthesis of 4-Iodotetrahydro-2H-Pyran

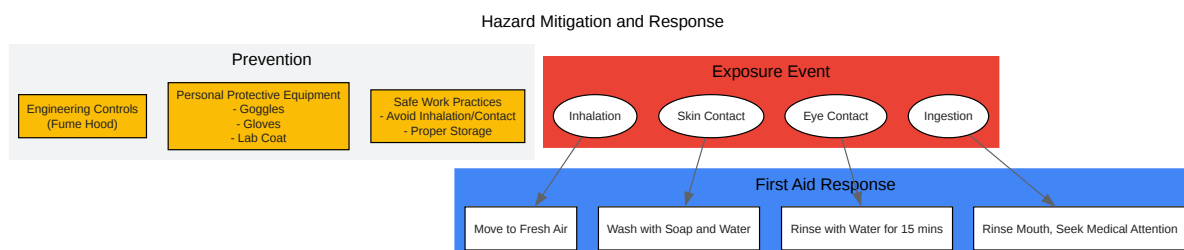
Synthesis of 4-Iodotetrahydro-2H-Pyran



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Caption: Workflow for the synthesis of **4-iodotetrahydro-2H-pyran**.

Hazard Mitigation and Response Logic



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Caption: Logic for mitigating hazards and responding to exposure events.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3]

Conclusion

4-Iodotetrahydro-2H-pyran is a versatile chemical intermediate with important applications in research and development. Adherence to the safety, handling, and storage guidelines outlined in this document is critical for minimizing risks and ensuring a safe laboratory environment. Researchers should always consult the most up-to-date Safety Data Sheet before working with this compound.

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